Exploring the SAR of 4-(3-Pyrrolidinyl)morpholine derivatives

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Compound of Interest

Compound Name:	*4-(3-Pyrrolidinyl)morpholine dihydrochloride*
CAS No.:	*1219979-89-1*
Cat. No.:	*B577571*

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Optimizing the 4-(3-Pyrrolidinyl)morpholine Scaffold

A Technical Guide to SAR and Synthetic Strategy

Executive Summary

The 4-(3-Pyrrolidinyl)morpholine scaffold (CAS 53617-37-1) represents a privileged bicyclic diamine structure in modern medicinal chemistry. Unlike the linear 4-aminopiperidine moiety, this scaffold introduces a distinct vectorality due to the chiral center at the pyrrolidine C3 position, offering unique conformational constraints that are highly valued in GPCR (specifically Histamine H3 and Serotonin receptors) and kinase inhibitor design.

This guide provides a comprehensive analysis of the Structure-Activity Relationship (SAR) surrounding this core.[1] We explore the physicochemical advantages of the morpholine-pyrrolidine pairing, detail robust synthetic protocols, and map out optimization strategies to mitigate metabolic liabilities while maximizing target affinity.

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Part 1: Structural Logic & Physicochemical Profile[2]

The utility of 4-(3-Pyrrolidinyl)morpholine lies in its ability to fine-tune the physicochemical properties of a drug candidate. It acts as a "solubility anchor" while providing a specific geometric orientation for pharmacophore elements.

1. The Basicity Differential

This scaffold contains two distinct nitrogen centers with divergent pKa values:

- Pyrrolidine Nitrogen (

  ): Highly basic (calc. pKa

  9.5–10.5). In most drug designs, this nitrogen is acylated, alkylated, or arylated, which modulates its basicity and serves as the primary attachment point for the "warhead" or lipophilic tail.

- Morpholine Nitrogen (

  ): Moderately basic (pKa

  8.3). The electron-withdrawing oxygen atom lowers the pKa compared to piperidine. This is critical for CNS penetration, as it reduces the fraction of ionized species at physiological pH (7.4), facilitating Blood-Brain Barrier (BBB) crossing via passive diffusion.

2. Vectorality and Chirality

Unlike the achiral 4-aminopiperidine, the 3-aminopyrrolidine core possesses a chiral center.

- Stereochemical Impact: The (S) and (R) enantiomers project the morpholine ring in significantly different vectors relative to the pyrrolidine nitrogen. In Histamine H3 antagonist programs, one enantiomer often exhibits >100-fold higher affinity than the other due to specific binding pocket constraints (e.g., interactions with Asp residues in the TM3 region of GPCRs).

- Conformational Constraint: The 5-membered pyrrolidine ring is more rigid than a 6-membered piperidine, reducing the entropic penalty upon binding.

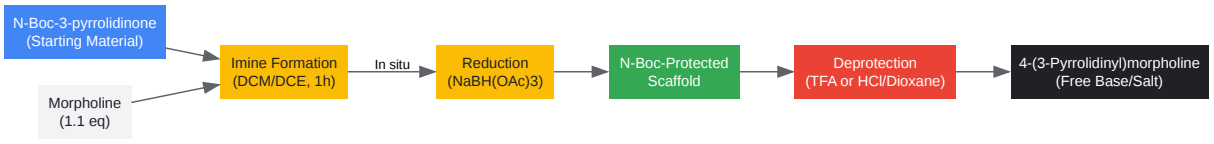
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Part 2: Synthetic Pathways[3][4]

The synthesis of the core scaffold is most efficiently achieved via Reductive Amination. While Nucleophilic Aromatic Substitution (

) is possible, it is generally reserved for attaching the scaffold to heteroaryl cores rather than forming the scaffold itself.

Core Synthesis Workflow (Graphviz)



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Figure 1: Standard reductive amination route for the synthesis of the 4-(3-Pyrrolidinyl)morpholine core. This route avoids the racemization often seen in substitution reactions involving chiral halides.

Part 3: SAR Exploration Strategies

Optimization of this scaffold requires a zone-based approach. We divide the molecule into three modification zones:

Zone A: The Pyrrolidine Nitrogen (

)

- Role: The primary vector for extending the molecule into the hydrophobic pocket of the target protein.
- Strategy:
  - Amide Linkage: Reduces basicity, improves metabolic stability, but may lower solubility.
  - Alkyl Linkage: Retains basicity (good for ionic interactions with Asp/Glu residues).

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- Urea/Carbamate: Adds hydrogen bond donors/acceptors.

- Caution: Bulky substituents here can clash with the morpholine ring if the linker length is insufficient.

Zone B: The Morpholine Ring[1][2][3][4][5][6][7][8][9]

- Role: Solubility handle and hydrogen bond acceptor (via Oxygen).

- Metabolic Liability: The morpholine ring is susceptible to oxidative metabolism (CYP3A4/2D6) leading to:

  - -hydroxylation

    ring opening.

  - N-oxidation.

  - Lactam formation (morpholin-3-one).

- Optimization:

  - Bridging: Introduction of a bridge (e.g., 8-oxa-3-azabicyclo[3.2.1]octane) locks the conformation and sterically hinders metabolic enzymes.

  - Substitution: Adding gem-dimethyl groups adjacent to the oxygen or nitrogen can block metabolic soft spots.

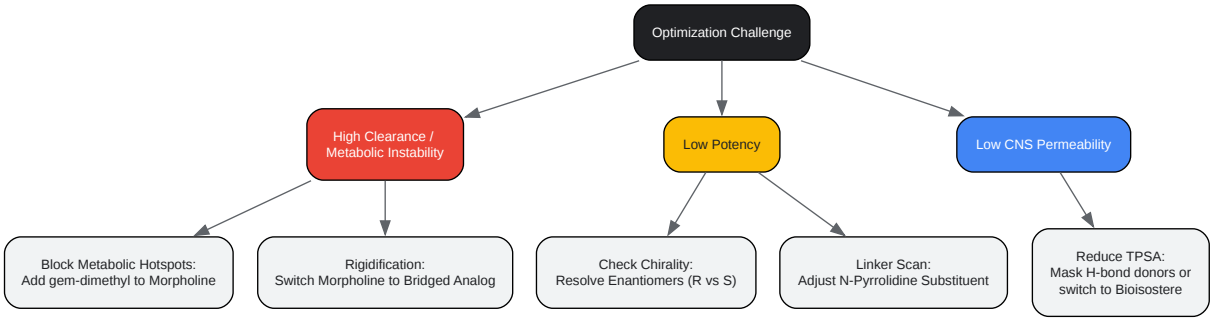
Zone C: The Chiral Center (C3)

- Role: Stereochemical discriminator.

- Strategy: Early resolution of enantiomers is mandatory. Racemic mixtures often mask the potency of the eutomer (active enantiomer) or introduce off-target toxicity from the distomer.

SAR Decision Logic (Graphviz)

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Figure 2: Decision tree for optimizing 4-(3-Pyrrolidinyl)morpholine derivatives based on common assay failures.

Part 4: Case Study - Histamine H3 Receptor Antagonists[10]

The 4-(3-Pyrrolidinyl)morpholine scaffold gained prominence in the search for non-imidazole Histamine H3 receptor antagonists. Early H3 antagonists contained imidazole rings, which caused inhibition of CYP450 enzymes.

Key Insight: Researchers at Johnson & Johnson and GSK utilized the pyrrolidine scaffold to replace the imidazole.

- Mechanism: The basic nitrogen of the pyrrolidine (or the morpholine, depending on binding mode) mimics the basic nitrogen of histamine, interacting with the conserved Asp3.32 residue in the receptor.
- Outcome: Compounds like (2S,4R)-1-[2-(4-cyclobutyl-[1,4]diazepane-1-carbonyl)-4-(3-fluoro-phenoxy)-pyrrolidin-1-yl]-ethanone demonstrated that substituted pyrrolidines could achieve sub-nanomolar affinity while maintaining high CNS exposure [1].

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- Data Summary:

Parameter	Imidazole-based (Old Gen)	Pyrrolidine-Morpholine (New Gen)
CYP Inhibition	High (esp. CYP3A4)	Low / Tunable
CNS Penetration	Moderate	High (due to lower TPSA)
Selectivity	Low (hits H4 receptor)	High (>1000x vs H1/H4)

Part 5: Experimental Protocols

1. Synthesis of 4-(pyrrolidin-3-yl)morpholine dihydrochloride

This protocol utilizes a reductive amination strategy validated for scale-up.

Reagents:

- N-Boc-3-pyrrolidinone (1.0 equiv)
- Morpholine (1.1 equiv)
- Sodium triacetoxyborohydride (STAB) (1.5 equiv)
- Acetic Acid (catalytic, 1-2 drops)
- Dichloromethane (DCM) or 1,2-Dichloroethane (DCE)
- 4M HCl in Dioxane

Procedure:

- Imine Formation: In a round-bottom flask under

  , dissolve N-Boc-3-pyrrolidinone (10 mmol) and morpholine (11 mmol) in dry DCE (50 mL). Add catalytic acetic acid. Stir at room temperature for 60 minutes.
- Reduction: Cool the mixture to 0°C. Add STAB (15 mmol) portion-wise over 15 minutes. Allow the reaction to warm to room temperature and stir overnight (12-16h).

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- Workup: Quench with saturated aqueous

  . Extract with DCM (3 x 50 mL). Wash combined organics with brine, dry over

  , and concentrate in vacuo.

- Purification: The N-Boc intermediate is often an oil. Purify via flash chromatography (SiO2, 0-5% MeOH in DCM).

- Deprotection: Dissolve the purified intermediate in minimal DCM. Add 4M HCl in Dioxane (10 equiv). Stir for 2 hours (monitor by LCMS for disappearance of Boc-protected mass).

- Isolation: Concentrate the solvent. Triturate the resulting solid with diethyl ether to yield the dihydrochloride salt as a white, hygroscopic solid.

2. Microsomal Stability Assay (Metabolic Liability Check)

Validates the stability of the morpholine ring against oxidative metabolism.

Protocol:

- Incubation: Incubate test compound (1

  M) with pooled liver microsomes (human/rat, 0.5 mg/mL protein) in phosphate buffer (pH 7.4).

- Initiation: Add NADPH-regenerating system (Mg

  , glucose-6-phosphate, G6PDH, NADP+).

- Sampling: Take aliquots at 0, 15, 30, and 60 minutes.

- Quench: Stop reaction with ice-cold Acetonitrile containing internal standard.

- Analysis: Centrifuge and analyze supernatant via LC-MS/MS.

- Calculation: Plot ln(% remaining) vs. time.

  - Target:

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min for lead compounds.

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